

Technical Guide: 2-Ethyl-1-hexene (CAS 1632-16-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-1-hexene

Cat. No.: B155198

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-1-hexene, identified by CAS number 1632-16-2, is an unsaturated aliphatic hydrocarbon.[1][2] Also known by synonyms such as 3-methyleneheptane and 2-ethylhex-1-ene, this compound is a colorless liquid at room temperature.[3] Its structure features a hexene backbone with an ethyl group at the second carbon position, resulting in a terminal double bond. This structural characteristic makes it a reactive and versatile intermediate in organic synthesis.[4] While primarily utilized in the chemical industry for the synthesis of various organic compounds, its properties and potential biological interactions are of interest to researchers in toxicology and drug development. This guide provides a comprehensive overview of the chemical properties, synthesis, analytical methodologies, and the current understanding of the biological context of **2-Ethyl-1-hexene**.

Chemical and Physical Properties

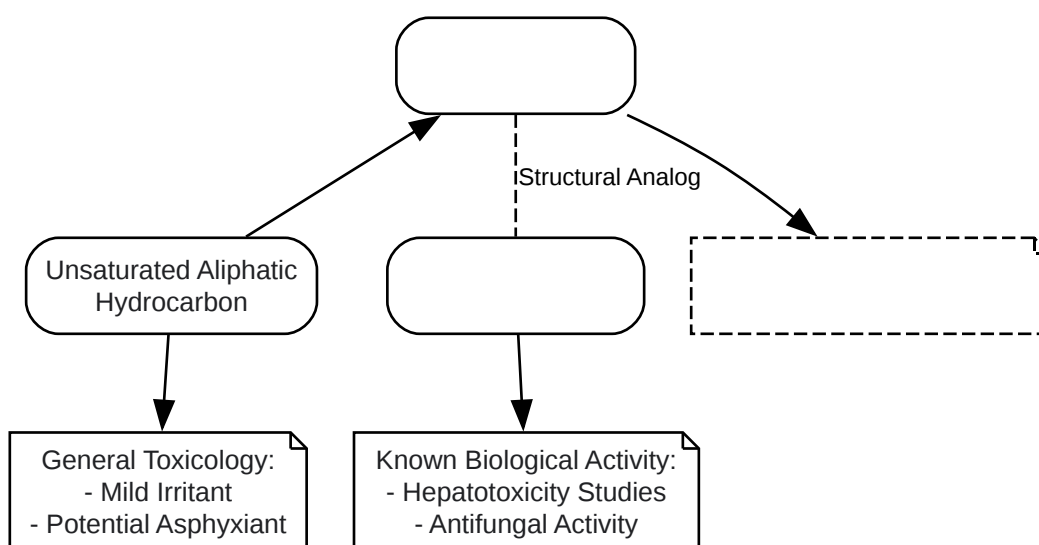
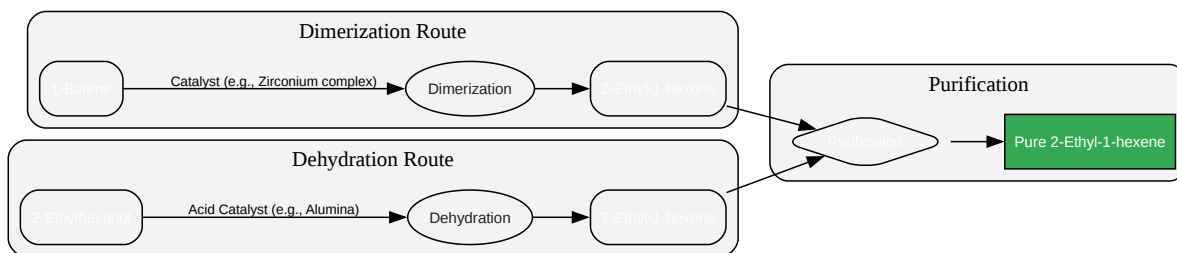
2-Ethyl-1-hexene is a volatile organic compound with a molecular formula of C₈H₁₆ and a molecular weight of 112.21 g/mol.[5][6] It is a flammable liquid and is soluble in many organic solvents but not in water.[5] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	1632-16-2	[6]
Molecular Formula	C8H16	[6]
Molecular Weight	112.21 g/mol	[6]
Appearance	Colorless liquid	[3]
Boiling Point	120-121 °C	[5]
Melting Point	-93 °C	[5]
Density	0.727 g/cm ³ at 20 °C	[5]
Refractive Index	1.414 at 20 °C	[5]
Flash Point	10 °C	[5]
Solubility	Insoluble in water; Soluble in organic solvents	[5]

Synthesis and Industrial Applications

2-Ethyl-1-hexene is primarily synthesized through two main industrial routes: the dimerization of 1-butene and the dehydration of 2-ethylhexanol. The choice of synthesis route often depends on the availability of starting materials and desired purity.

A general workflow for the synthesis of **2-Ethyl-1-hexene** is depicted in the following diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hydrocarbons, Aliphatic Unsaturated | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. Hydrocarbons, Aliphatic Unsaturated [iloencyclopedia.org]
- 3. researchgate.net [researchgate.net]

- 4. 2-Ethyl-1-hexene | 1632-16-2 | Benchchem [benchchem.com]
- 5. 2-ETHYL-1-HEXENE | 1632-16-2 [chemicalbook.com]
- 6. 2-Ethyl-1-hexene AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: 2-Ethyl-1-hexene (CAS 1632-16-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155198#cas-number-1632-16-2-properties-and-uses]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com